Structural analysis of 2-Bromo-1-ethoxymethylimidazole

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Compound of Interest

Compound Name:	*2-Bromo-1-ethoxymethylimidazole*
CAS No.:	*850429-54-8*
Cat. No.:	*B1333225*

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An In-depth Technical Guide to the Structural Analysis of **2-Bromo-1-ethoxymethylimidazole**

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromo-1-ethoxymethylimidazole is a heterocyclic compound of interest in synthetic organic chemistry, often serving as a versatile building block for more complex molecular architectures, particularly in the development of pharmaceutical agents. The strategic placement of the bromine atom at the C2 position allows for subsequent functionalization via cross-coupling reactions, while the ethoxymethyl (EOM) group at the N1 position serves as a stable yet readily cleavable protecting group. A thorough understanding of its structural characteristics is paramount for predicting its reactivity and ensuring the identity and purity of synthesized materials. This guide presents a comprehensive, multi-technique approach to the structural elucidation of **2-Bromo-1-ethoxymethylimidazole**, integrating spectroscopic and analytical methodologies with expert interpretation. We provide not only the theoretical basis for each technique but also actionable, field-tested protocols to empower researchers in their synthetic and analytical endeavors.

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Introduction: The Strategic Importance of 2-Bromo-1-ethoxymethylimidazole

The imidazole nucleus is a cornerstone of medicinal chemistry, appearing in numerous blockbuster drugs. The ability to selectively functionalize this ring is key to modern drug discovery. **2-Bromo-1-ethoxymethylimidazole** emerges as a valuable intermediate in this context. The C2-bromo substituent is primed for organometallic cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira), enabling the introduction of diverse carbon-based fragments. Simultaneously, the N1-ethoxymethyl protecting group offers several advantages:

- Stability: It is robust to a wide range of reaction conditions, including those involving organolithium reagents and strong bases.
- Mild Cleavage: The EOM group can be removed under acidic conditions, often with high yield, regenerating the N-H bond for further derivatization.

Given its role as a foundational building block, unambiguous structural verification is not merely an academic exercise; it is a critical quality control step that underpins the success of multi-step synthetic campaigns. This guide details the necessary analytical workflow for its complete structural characterization.

Proposed Synthetic Route

The logical synthesis of **2-Bromo-1-ethoxymethylimidazole** involves a two-step process starting from the commercially available 2-bromoimidazole. This causality is based on the principle of protecting a reactive site (N-H) before performing chemistry that might be incompatible with it.

- Deprotonation: The acidic N-H proton of 2-bromoimidazole is first removed using a suitable base, such as sodium hydride (NaH), in an aprotic polar solvent like tetrahydrofuran (THF). This generates the corresponding sodium salt, a potent nucleophile.
- N-Alkylation: The resulting imidazolide anion is then reacted with ethoxymethyl chloride (EOM-Cl) to form the N-C bond, yielding the desired product.

This proposed pathway is illustrated in the workflow diagram below.

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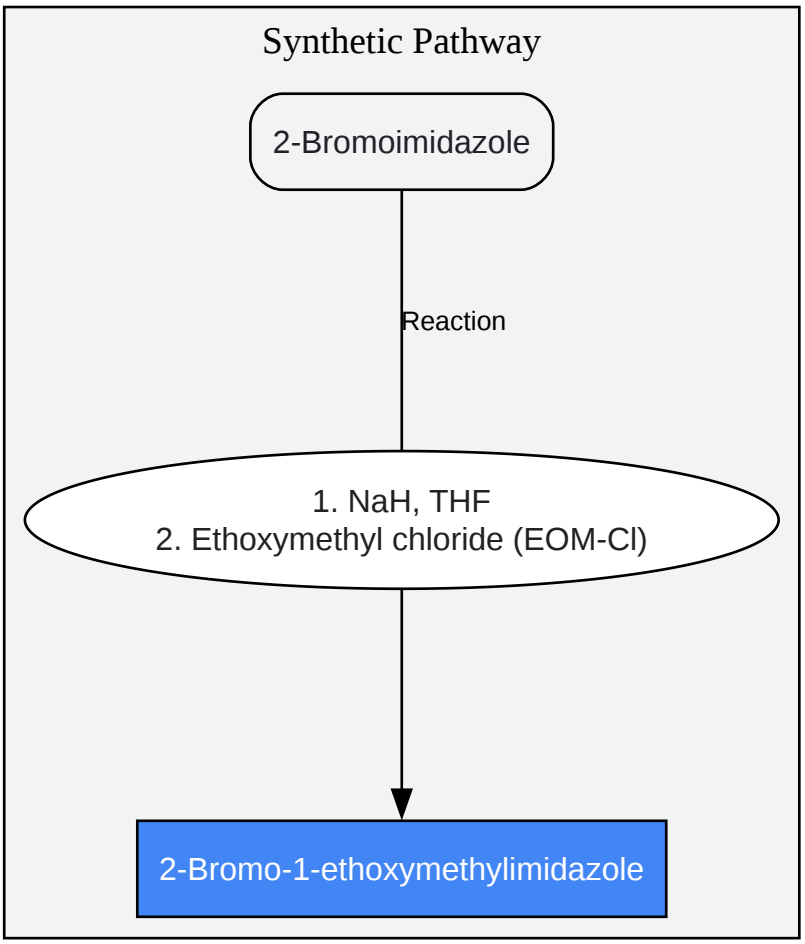

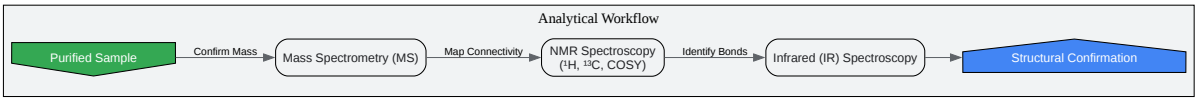

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Caption: Integrated workflow for structural analysis.

Mass Spectrometry (MS): The First Checkpoint

Mass spectrometry provides the molecular weight of the compound, serving as a fundamental validation of the synthesis.

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- Expected Molecular Ion: The molecular formula is $C_6H_9BrN_2O$. The expected exact mass for the molecular ion $[M]^+$ is calculated based on the most abundant isotopes (^{12}C, ^{1}H, ^{79}Br, ^{14}N, ^{16}O). The isotopic pattern of bromine is highly characteristic: two peaks of nearly equal intensity separated by 2 m/z units, corresponding to the ^{79}Br and ^{81}Br isotopes. This signature is a critical piece of evidence.
- Fragmentation Analysis: The ethoxymethyl group is prone to fragmentation. Key expected fragments include:
  - $[M - C_2H_5O]^+$: Loss of the ethoxy group.
  - $[M - CH_2OC_2H_5]^+$: Loss of the entire ethoxymethyl side chain, resulting in the 2-bromoimidazole fragment.

Ion/Fragment	Formula	Expected m/z (for ^{79}Br)	Expected m/z (for ^{81}Br)	Significance
$[M]^+$	$C_6H_9BrN_2O$	219.99	221.99	Molecular Ion
$[M+H]^+$	$C_6H_{10}BrN_2O$	221.00	223.00	Protonated Molecule (ESI/CI)
$[M - C_2H_5O]^+$	$C_4H_4BrN_2$	174.96	176.96	Loss of ethoxy radical
$[C_3H_2BrN_2]^+$	$C_3H_2BrN_2$	144.94	146.94	2-Bromoimidazole fragment

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

NMR spectroscopy provides detailed information about the chemical environment of each hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atom, allowing for the complete mapping of the molecular skeleton. The predicted chemical shifts (δ) are based on analysis of similar structures and established substituent effects.

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- Imidazole Ring Protons: The two protons on the imidazole ring are expected to appear as distinct singlets (or narrow doublets due to long-range coupling) in the aromatic region. The proton at C4 is typically downfield from the proton at C5.
- Ethoxymethyl (EOM) Group Protons: This group gives rise to three distinct signals with characteristic splitting patterns and integrations:
  - A singlet for the two N-CH_2-O protons.
  - A quartet for the two O-CH_2-CH_3 protons, split by the adjacent methyl group.
  - A triplet for the three O-CH_2-CH_3 protons, split by the adjacent methylene group.

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Justification
H4 (Imidazole)	7.1 - 7.3	s	1H	Deshielded by adjacent nitrogen and bromine.
H5 (Imidazole)	7.0 - 7.2	s	1H	Shielded relative to H4.
N-CH_2-O	5.4 - 5.6	s	2H	Methylene group between two electronegative atoms (N, O).
O-CH_2-CH_3	3.5 - 3.7	q	2H	Methylene adjacent to oxygen and a methyl group.
O-CH_2-CH_3	1.1 - 1.3	t	3H	Standard alkyl methyl group.

- Imidazole Ring Carbons: The C2 carbon bearing the bromine atom will be significantly shifted and will have a lower intensity due to the absence of a directly attached proton. C4

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and C5 will appear in the typical aromatic region for imidazoles.

- Ethoxymethyl (EOM) Group Carbons: Two distinct signals are expected in the aliphatic region.

Carbon Assignment	Expected Chemical Shift (δ, ppm)	Justification
C2 (C-Br)	120 - 125	Carbon directly attached to bromine, highly deshielded.
C4	128 - 130	Standard imidazole sp^2 carbon.
C5	118 - 120	Shielded relative to C4.
N-CH_2-O	78 - 82	Methylene carbon between N and O.
O-CH_2-CH_3	65 - 68	Methylene carbon adjacent to oxygen.
O-CH_2-CH_3	14 - 16	Standard alkyl methyl carbon.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is used to confirm the presence of key functional groups and bonds by identifying their characteristic vibrational frequencies.

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Significance
C-H stretch (sp^2)	3100 - 3150	Imidazole ring C-H bonds.
C-H stretch (sp^3)	2850 - 3000	Ethoxymethyl group C-H bonds.
C=N / C=C stretch	1500 - 1650	Imidazole ring stretching vibrations.
C-O stretch	1050 - 1150	Strong band characteristic of the ether linkage in the EOM group.
C-Br stretch	550 - 650	Confirms the presence of the carbon-bromine bond.

Definitive Confirmation via X-Ray Crystallography

While the combination of MS, NMR, and IR provides powerful evidence, the unequivocal, three-dimensional structure can only be determined by single-crystal X-ray diffraction. This technique provides precise bond lengths, bond angles, and intermolecular interactions in the solid state. Obtaining a definitive crystal structure is the gold standard for publication and regulatory submissions. The primary challenge is often growing diffraction-quality single crystals, which can be achieved through techniques like slow evaporation, vapor diffusion, or solvent layering.

Detailed Experimental Protocols

Protocol 1: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Dissolve ~0.1 mg of the purified compound in 1 mL of a suitable solvent (e.g., acetonitrile or methanol).
- Instrument: Utilize an Electrospray Ionization Time-of-Flight (ESI-TOF) or Orbitrap mass spectrometer.
- Method: Infuse the sample solution directly into the source at a flow rate of 5-10 µL/min.

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- Acquisition Mode: Acquire data in positive ion mode over a mass range of m/z 50-500.
- Data Analysis: Determine the m/z of the protonated molecule $[M+H]^+$. Compare the measured exact mass to the theoretical mass (calculated for $C_6H_{10}BrN_2O^+$). The mass error should be less than 5 ppm. Confirm the presence of the characteristic bromine isotopic pattern ($[M+H]^+$ vs. $[M+2+H]^+$).

Protocol 2: NMR Spectroscopy (^1H and ^{13}C)

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument: A 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
  - Acquire a standard one-pulse ^1H spectrum.
  - Set the spectral width to cover a range of -1 to 12 ppm.
  - Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set the spectral width to cover a range of 0 to 200 ppm.
  - A larger number of scans will be required (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction. Integrate the ^1H signals and reference the spectra to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

Conclusion

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The structural analysis of **2-Bromo-1-ethoxymethylimidazole** is a clear-cut process when a systematic, multi-technique approach is employed. The combination of mass spectrometry to confirm molecular formula, detailed 1D NMR spectroscopy to establish the precise connectivity, and IR spectroscopy to verify functional groups provides a robust and reliable characterization. For applications requiring absolute certainty, single-crystal X-ray diffraction serves as the ultimate arbiter of structure. The methodologies and expected data presented in this guide provide a comprehensive framework for any researcher working with this important synthetic intermediate, ensuring the integrity and success of their scientific endeavors.

References

There are no direct publications detailing the comprehensive structural analysis of **2-Bromo-1-ethoxymethylimidazole**. The predicted data and protocols are based on fundamental principles of organic spectroscopy and data from analogous compounds found in chemical databases and literature. Authoritative sources for these fundamental principles are listed below.

- Title: Spectrometric Identification of Organic Compounds Source: Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). John Wiley & Sons. (A foundational textbook for spectroscopic methods). URL:[Link]
- Title: PubChem Compound Summary for CID 138593, 2-Bromoimidazole Source: National Center for Biotechnology Information. URL:[Link]
- Title: Protecting Groups in Organic Synthesis Source: Wuts, P. G., & Greene, T. W. (2006). John Wiley & Sons. (The authoritative guide on protecting group chemistry, including N-alkoxymethyl groups like EOM). URL:[Link]

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